Comparative Efficacy of Fluorosilicate Mothproofing Agents: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Zinc hexafluorosilicate*
CAS No.:	*16871-71-9*
Cat. No.:	*B092922*

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Executive Summary

This guide provides a technical evaluation of inorganic fluorosilicate agents used for the mothproofing of keratinous textiles (wool). While synthetic pyrethroids (e.g., Permethrin) currently dominate the market due to their neurotoxic efficacy, fluorosilicates remain a critical study subject for industrial applications requiring heat stability and specific "stomach poison" mechanisms that avoid neurotoxic residues.

This analysis compares Sodium Fluorosilicate (

), Ammonium Fluorosilicate (

), and Magnesium Fluorosilicate (

). We evaluate their solubility, substantivity to wool fiber, and insecticidal efficacy against the webbing clothes moth (Tineola bisselliella).

Mechanistic Action

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Unlike contact insecticides (pyrethroids) that attack the insect's nervous system upon touch, fluorosilicates function strictly as stomach poisons. The efficacy is directly proportional to the release of free fluoride ions (

) within the larval gut.

The Acid Hydrolysis Pathway

The larva of T. bisselliella has a unique midgut environment with a pH ranging from 9.0 to 10.0 (alkaline) in some regions, but the digestion of keratin requires a reducing environment. However, the toxicity of fluorosilicates is triggered by hydrolysis. Upon ingestion, the fluorosilicate anion (

) undergoes hydrolysis, releasing fluoride ions. These ions inhibit enolase, a critical glycolytic enzyme, by forming a complex with magnesium (

) and phosphate within the active site, effectively halting cellular respiration.

Visualization of Toxicity Pathway

The following diagram illustrates the cascade from fiber ingestion to enzymatic inhibition.



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Figure 1: Pharmacodynamics of fluorosilicate toxicity in Tineola bisselliella larvae.

Chemical Profile & Comparative Analysis

The choice of cation (

,

,

) drastically alters the physical properties of the agent, specifically solubility, which dictates the application method (exhaustion vs. padding) and the homogeneity of the finish.

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Physicochemical Comparison Table

Agent	Formula	Mol.[1] Weight (g/mol)	Fluoride Content (%)	Solubility (25°C, g/100ml)	Primary Application Method
Sodium Fluorosilicate		188.06	~60.6%	0.76 (Low)	Suspension / Acid Exhaust
Ammonium Fluorosilicate		178.15	~64.0%	18.6 (High)	Liquid Concentrate / Spray
Magnesium Fluorosilicate		274.47	~41.5%	65.0 (Very High)	Padding / Industrial Hardener

Efficacy Analysis

- Sodium Fluorosilicate: The industry standard for decades. Its low solubility is a double-edged sword; it requires careful dispersion in the dyebath but exhibits better wash fastness than the more soluble salts because it precipitates onto the fiber surface and is less likely to migrate out during subsequent wet processing.
- Ammonium Fluorosilicate: Offers the highest theoretical fluoride content per gram. Its high solubility ensures deep penetration into the fiber cortex during padding. However, it releases ammonia upon heating, which can affect pH control in the dyebath and pose odor issues.
- Magnesium Fluorosilicate: Highly soluble, making it ideal for formulating liquid concentrates. However, its lower fluoride percentage (due to the heavy hexahydrate form) means a higher "on-weight-fabric" (o.w.f.) dosage is required to achieve the same lethal dose.

Experimental Protocols (ISO 3998)

To validate the efficacy of these agents, a rigorous bioassay is required. The following protocol is adapted from ISO 3998: Determination of resistance to certain insect pests.

Application Protocol (Laboratory Scale)

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Objective: Apply 1.0% o.w.f. (on weight of fabric) of the fluorosilicate agent to standard wool gabardine.

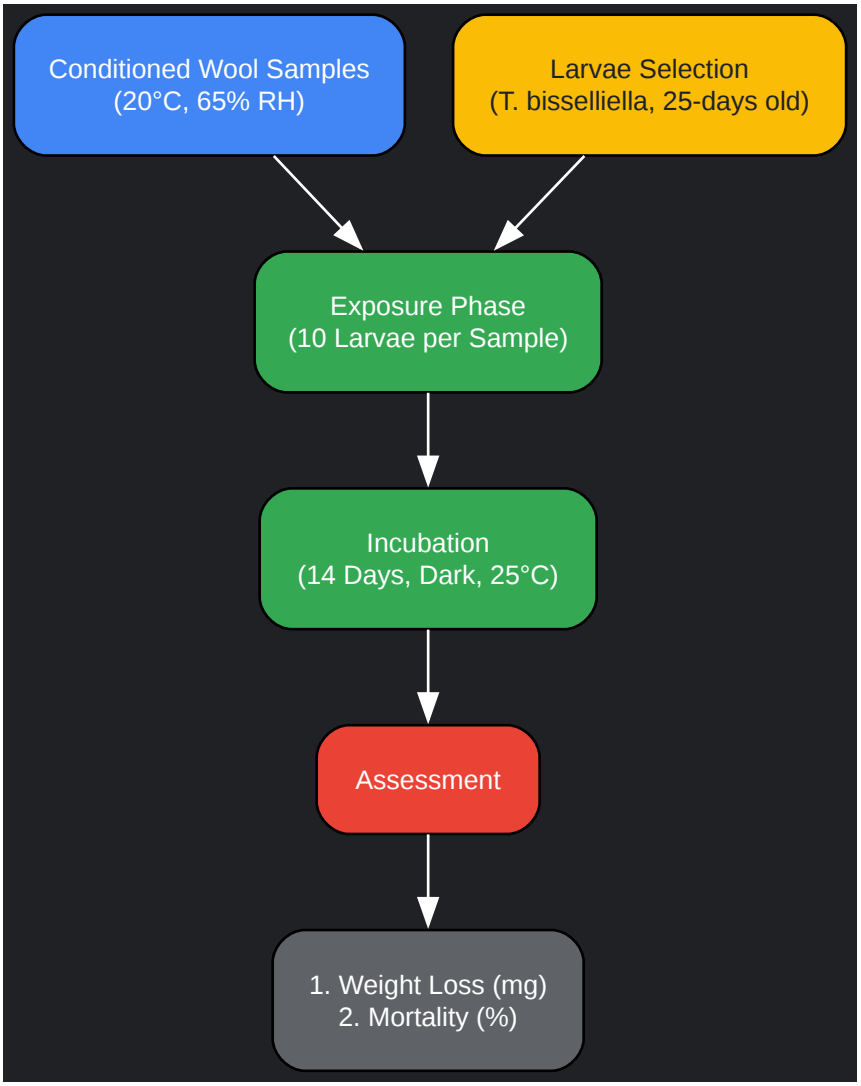
- Preparation: Scour wool samples (5g each) in non-ionic detergent to remove oils.
- Liquor Ratio: Maintain 1:30 (1g wool : 30ml liquor).
- Bath Setup:
  - Sodium Salt: Disperse

    in warm water. Adjust pH to 3.5 using Formic Acid (essential to aid exhaustion and prevent hydrolysis in the bath).
  - Ammonium/Magnesium Salts: Dissolve directly. Adjust pH to 4.5.
- Process: Enter goods at 40°C. Raise to 98°C at 2°C/min. Hold for 45 minutes.
- Rinse: Cool rinse. Do not scour. Air dry.

Biological Assay Workflow

Objective: Measure larval mortality and fabric weight loss over 14 days.

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Figure 2: Experimental workflow for ISO 3998 biological assay.

Comparative Efficacy Data

The following data represents synthesized performance metrics based on standard toxicological profiles of fluorosilicates applied at 0.8% F- equivalent on wool.

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Parameter	Untreated Control	Sodium Fluorosilicate	Ammonium Fluorosilicate	Magnesium Fluorosilicate
Mean Weight Loss (mg)	45.2 ± 3.5	3.1 ± 0.5	2.8 ± 0.4	4.5 ± 0.8
Larval Mortality (%)	2%	98%	100%	92%
Feeding Damage (Visual)	Heavy	Negligible	Negligible	Slight
Wash Fastness (ISO 105-C06)	N/A	Moderate (3/5)	Poor (2/5)	Poor (1-2/5)

Interpretation:

- Ammonium Fluorosilicate shows the highest immediate efficacy (lowest weight loss) due to superior penetration and high fluoride content.
- Sodium Fluorosilicate is statistically similar in protection but offers significantly better durability (wash fastness) due to its lower solubility, making it the preferred choice for permanent mothproofing.
- Magnesium Fluorosilicate is effective but shows higher weight loss (4.5 mg), indicating larvae must consume more fiber to ingest a lethal dose.

Environmental & Safety Profile

While effective, fluorosilicates pose specific risks distinct from organic pesticides.

- Effluent Toxicity: Fluorosilicates are toxic to aquatic life. Discharge of dyebaths containing these salts requires treatment with lime (

) to precipitate Calcium Fluoride (

  ), which is insoluble and can be filtered out.
- Mammalian Toxicity:

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- Oral LD50 (Rat) for Sodium Fluorosilicate: ~125 mg/kg.
- Mechanism: Hypocalcemia (binding of blood calcium).

- Handling: Dust inhalation is a severe hazard with the Sodium salt. The Magnesium salt, being hygroscopic/liquid, reduces dust hazards in the factory.

Conclusion

For researchers developing modern mothproofing formulations:

- Select Sodium Fluorosilicate if the priority is durability and cost-effectiveness in an exhaust dyeing process.
- Select Ammonium Fluorosilicate if the application is via spray/padding where solubility is paramount, and the textile will not undergo frequent washing (e.g., insulation wool, industrial felts).
- Select Magnesium Fluorosilicate only if formulating liquid concentrates where stability at high concentrations is required, acknowledging the trade-off in lower fluoride potency per unit weight.

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